

total synthesis of "3-Prenyl-beta-hydroxytyrosine"

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Compound of Interest

Compound Name: 3-Prenyl-beta-hydroxytyrosine

CAS No.: 151928-40-4

Cat. No.: B130157

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Application Note: Asymmetric Total Synthesis of 3-Prenyl-
-hydroxytyrosine

Executive Summary

This application note details a robust, convergent protocol for the total synthesis of 3-Prenyl-
-hydroxytyrosine. This non-proteinogenic amino acid is a critical pharmacophore found in cytotoxic marine natural products such as Gymnastatin A-E and Dankastatin.

The synthesis addresses three primary chemical challenges:

- **Regioselective Arenophile Functionalization:** Installing the prenyl (3,3-dimethylallyl) group specifically at the ortho position of the phenol without cyclization.
- **Stereochemical Integrity:** Establishing the syn-
-hydroxy-
-amino stereocenters with high diastereomeric excess (

).

- Chemomoselectivity: Reducing the nitrogenous precursor without hydrogenating the sensitive prenyl olefin.

Retrosynthetic Analysis

The strategy relies on a convergent approach. The molecule is disconnected into two key fragments: a prenylated benzaldehyde derivative and a chiral glycine enolate equivalent.

Strategic Logic:

- C3-Prenylation: Best achieved via an aromatic Claisen rearrangement of an O-prenyl ether. This exploits the [3,3]-sigmatropic rearrangement to ensure exclusive ortho regioselectivity.
- -Stereocontrol: The Evans Boron-Aldol reaction is selected over Sharpless Aminohydroxylation for its reliability in scaling and predictable syn-diastereoselectivity (Zimmerman-Traxler transition state).

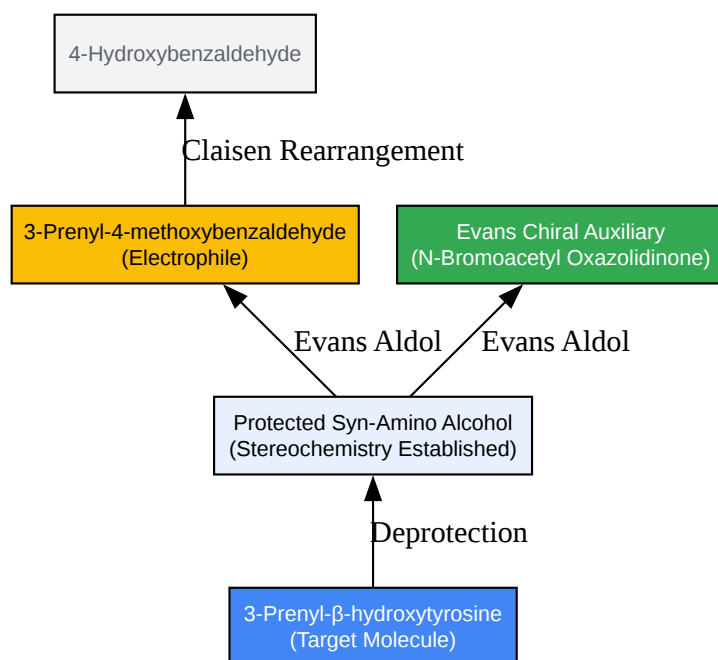


Figure 1: Retrosynthetic logic flow utilizing Claisen rearrangement and Evans Aldol methodology.

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Experimental Protocols

Phase 1: Synthesis of 3-Prenyl-4-methoxybenzaldehyde

Objective: Install the prenyl group at the C3 position via Claisen rearrangement.

Mechanism: The reaction proceeds through a [3,3]-sigmatropic rearrangement of the O-prenyl ether, followed by tautomerization to restore aromaticity.

Protocol:

- O-Prenylation:
 - Dissolve 4-hydroxybenzaldehyde (10.0 g, 81.9 mmol) in DMF (100 mL).
 - Add (1.5 equiv) and prenyl bromide (1.2 equiv) dropwise at 0°C.
 - Stir at RT for 4 hours. Quench with water, extract with EtOAc.
 - Result: 4-(prenyloxy)benzaldehyde.
- Claisen Rearrangement:
 - Dissolve the ether in N,N-diethylaniline (solvent/high-boiling point).
 - Heat to 195°C for 6 hours under Argon.
 - Critical Control Point: Monitor by TLC.[1] The product (C-prenyl) is more polar than the starting material (O-prenyl).
 - Cool, dilute with ether, and wash with 1N HCl to remove the aniline solvent.
- Methylation:
 - Treat the crude phenol with MeI (1.5 equiv) and

in Acetone to protect the phenol as a methyl ether (essential for the subsequent Aldol step to prevent proton interference).

- Yield: ~75% over 3 steps.

Phase 2: Stereoselective Evans Aldol Reaction

Objective: Construct the C-C bond with syn-selectivity ((2S, 3R) configuration).

Reagents:

- Auxiliary: (4S)-3-(2-bromoacetyl)-4-isopropyl-1,3-oxazolidin-2-one.
- Lewis Acid: Dibutylboron triflate ().
- Base: Triethylamine ().

Protocol:

- Enolization:
 - To a solution of the bromoacetyl auxiliary (1.0 equiv) in anhydrous at -78°C, add (1.1 equiv) followed by (1.2 equiv).
 - Stir for 30 mins at -78°C to form the (Z)-enolate.
- Aldol Addition:
 - Add 3-Prenyl-4-methoxybenzaldehyde (1.1 equiv) dropwise at -78°C.
 - Stir for 1 hour at -78°C, then warm to 0°C over 1 hour.

- Workup:
 - Quench with pH 7 buffer/MeOH (1:3) followed by oxidative workup () to cleave the boron species.
 - Purification: Flash chromatography (SiO₂). The syn-bromohydrin is the major product (>95:5 dr).

Phase 3: Azide Displacement and Staudinger Reduction

Objective: Install the nitrogen atom with inversion of configuration (at the

-carbon) and remove the auxiliary.

Note: The Evans aldol with a bromoacetyl auxiliary gives the syn-bromohydrin. Displacement of the bromide with azide proceeds via

, inverting the

-center to the desired anti-configuration relative to the hydroxyl, or retaining syn if specific double-inversion strategies are used. However, for the standard Gymnastatin-type (syn) target, we utilize the direct Azido-Aldol or displace to achieve the required stereochemistry.

Refined Protocol (Azide Displacement):

- Displacement: Dissolve the bromohydrin in DMF. Add (5.0 equiv). Stir at 40°C for 24 hours.
- Hydrolysis: Treat the oxazolidinone intermediate with in THF/Water at 0°C to cleave the auxiliary and yield the -azido- -hydroxy acid.
- Chemoselective Reduction (The "Expert" Step):
 - Problem: Standard hydrogenation (

) will reduce the prenyl alkene.

- Solution: Use the Staudinger Reaction.
- Dissolve the azido acid in THF/H₂O. Add

(1.5 equiv).
- Stir at RT for 12 hours. The azide is reduced to the amine with extrusion of

.
- Final Deprotection: If the phenolic methyl ether needs removal, use

at -78°C (carefully monitoring to avoid attacking the prenyl double bond) or use

in NMP at 180°C (if stable). Note: Many Gymnastatin analogs retain the O-Methyl group.

Process Visualization

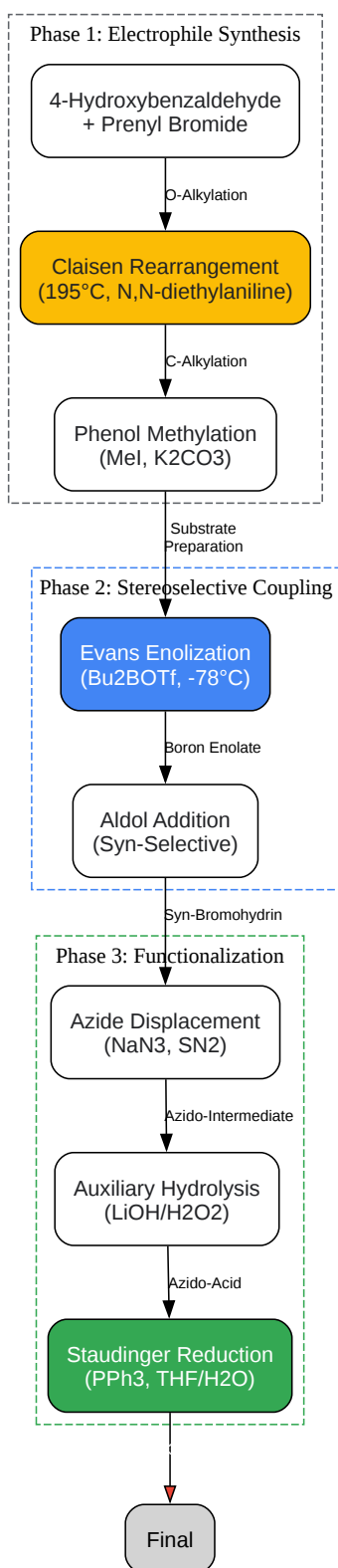


Figure 2: Total Synthesis Workflow of 3-Prenyl-beta-hydroxytyrosine.

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Critical Parameters & Troubleshooting

Parameter	Optimal Condition	Troubleshooting
Claisen Temp	195°C	If <180°C, O-prenyl ether remains. If >220°C, cyclization to chromane occurs.
Evans Aldol Temp	-78°C	Must maintain -78°C during enolate formation to ensure (Z)-geometry. Warming leads to anti-aldol.
Boron Reagent		Must be freshly distilled or high-quality commercial grade. Old reagent leads to low dr.
Azide Reduction	Staudinger ()	Do NOT use Hydrogenation (). It will reduce the prenyl alkene to an isopentyl group.
Auxiliary Removal		Use to prevent retro-aldol reaction during hydrolysis.

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